

Alox Aqualox 232 physical and chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Alox Aqualox 232

Cat. No.: B1176892

[Get Quote](#)

In-depth Technical Guide: Alox Aqualox 232

For Researchers, Scientists, and Drug Development Professionals

Introduction

Alox Aqualox 232 is a water-based corrosion inhibitor primarily used in metalworking fluids and industrial applications.^{[1][2]} It is composed of amine salts of organic acids, which are effective in protecting ferrous metals from corrosion in aqueous solutions.^{[1][2]} This technical guide provides a summary of the available physical and chemical properties of **Alox Aqualox 232** and its related products, Aqualox 232B and 232H.

Due to the proprietary nature of this commercial product, detailed quantitative physical and chemical data, as well as specific experimental protocols, are not publicly available in technical data sheets or safety data sheets. The information presented here is compiled from various publicly accessible sources.

Chemical and Physical Properties

Alox Aqualox 232 and its variants are known for their solubility in water and glycols, making them suitable for formulation in a variety of water-miscible metalworking fluids.^[1] They are described as low-foaming surface-active agents.^[1]

A key characteristic of these corrosion inhibitors is their composition of amine salts of organic acids.[1][2] It is also noted that Aqualox 232 does not contain secondary amines and is expected to biodegrade rapidly.[2] The effectiveness of these products is enhanced when blended with other materials to raise the pH of the solution.[1]

Variants of the product, Aqualox 232B and 232H, offer different levels of hard water stability. Aqualox 232H is suitable for use in water with hardness less than 500 ppm, while Aqualox 232B provides good hard water tolerance.[3][4]

A summary of the qualitative properties is presented below.

Property	Description
Chemical Type	Amine salts of organic acids
Appearance	Pale Amber Liquid (for a related product)
Odor	Mild (for a related product)
Solubility	Soluble in water and glycols
Foaming	Low-foaming surface-active agent
Biodegradability	Expected to be readily biodegradable
Secondary Amines	Does not contain secondary amines

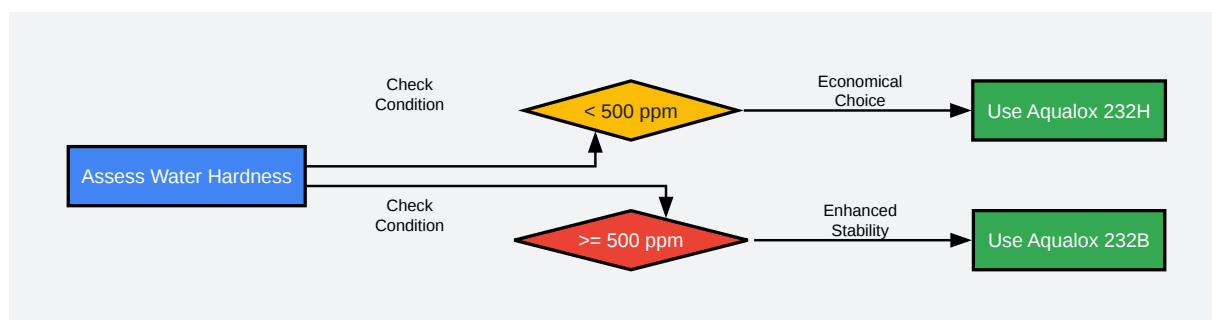
Corrosion Inhibition Mechanism

The primary function of **Alox Aqualox 232** is to inhibit the corrosion of ferrous metals in aqueous environments. The amine salt of the organic acid likely functions by adsorbing onto the metal surface, forming a protective film. This film acts as a barrier, preventing the interaction of the metal with corrosive agents present in the aqueous solution. The effectiveness of this protective layer is often pH-dependent, with a higher pH generally leading to better corrosion protection.

Logical Relationship of Aqualox 232 Variants

The selection between Aqualox 232, 232B, and 232H is primarily dictated by the hardness of the water used in the metalworking fluid formulation. This decision-making process can be

visualized as follows:



[Click to download full resolution via product page](#)

Caption: Selection logic for Aqualox variants based on water hardness.

Experimental Protocols

Detailed experimental protocols for determining the physical and chemical properties of **Alox Aqualox 232** are not publicly available. However, standard ASTM (American Society for Testing and Materials) or equivalent methods would typically be used for such assessments. Examples of potentially relevant standard tests include:

- Density: ASTM D1298 - Standard Test Method for Density, Relative Density, or API Gravity of Crude Petroleum and Liquid Petroleum Products by Hydrometer Method.
- Viscosity: ASTM D445 - Standard Test Method for Kinematic Viscosity of Transparent and Opaque Liquids (and Calculation of Dynamic Viscosity).
- pH: ASTM E70 - Standard Test Method for pH of Aqueous Solutions With the Glass Electrode.
- Flash Point: ASTM D93 - Standard Test Methods for Flash Point by Pensky-Martens Closed Cup Tester.

- Corrosion Inhibition Performance: ASTM D130 - Standard Test Method for Corrosiveness to Copper from Petroleum Products by Copper Strip Test, or ASTM G31 - Standard Guide for Laboratory Immersion Corrosion Testing of Metals.

Conclusion

Alox Aqualox 232 is a corrosion inhibitor based on amine salts of organic acids, designed for use in water-based metalworking fluids. While specific quantitative data and detailed experimental protocols are not publicly disclosed, its qualitative properties indicate a low-foaming, water-soluble, and biodegradable product. The choice between its variants, 232B and 232H, depends on the hard water stability requirements of the application. For detailed and quantitative information, direct contact with the manufacturer, Lubrizol, is recommended.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. tri-iso.com [tri-iso.com]
- 2. docplongee.com [docplongee.com]
- 3. eastman.com [eastman.com]
- 4. ahrinet.org [ahrinet.org]
- To cite this document: BenchChem. [Alox Aqualox 232 physical and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1176892#alox-aqualox-232-physical-and-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com